

trans-Cinnamoyl-phe-OH structure

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Compound of Interest

Compound Name: *trans-Cinnamoyl-phe-OH*

CAS No.: 4950-65-6

Cat. No.: B554616

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An In-Depth Technical Guide to trans-Cinnamoyl-L-phenylalanine (**trans-Cinnamoyl-phe-OH**)

For distribution to: Researchers, scientists, and drug development professionals.

Executive Summary

trans-Cinnamoyl-L-phenylalanine, systematically known as (2S)-3-phenyl-2-((E)-3-phenylprop-2-enoylamino)propanoic acid, is a fascinating amide conjugate formed between the naturally occurring amino acid L-phenylalanine and the phenylpropanoid trans-cinnamic acid. This molecule stands at the intersection of peptide chemistry and natural product research, offering a versatile scaffold for scientific exploration. Its unique structure, combining a chiral amino acid core with the rigid, conjugated system of the cinnamoyl group, imparts a range of bioactivities. These properties have led to its investigation in diverse fields, including as a building block for novel therapeutic agents, an active ingredient in advanced cosmeceuticals, a modulator of amyloid- β aggregation in neurodegenerative disease research, and a potential anti-infective agent. This guide provides a comprehensive technical overview of its structure, properties, synthesis, and key applications, designed to serve as a foundational resource for professionals in the chemical and biomedical sciences.

Molecular Structure and Chemical Identity

The functionality and potential of **trans-Cinnamoyl-phe-OH** are fundamentally derived from its distinct molecular architecture. It is an N-acylated amino acid, a structure commonly found in natural secondary metabolites.

1.1. Nomenclature and Identifiers

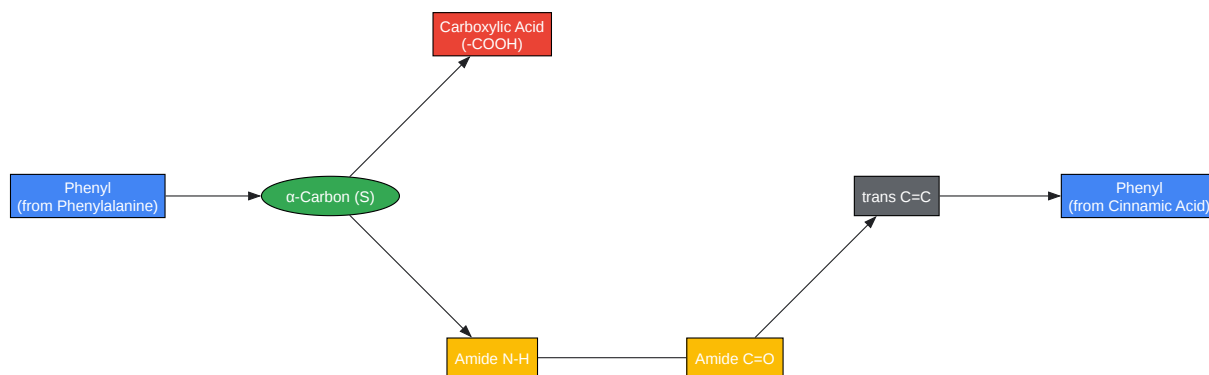
- Common Name: **trans-Cinnamoyl-phe-OH**, Cinnamoyl-(trans)-L-phenylalanine[1][2]
- IUPAC Name: (2S)-3-phenyl-2-[(E)-3-phenylprop-2-enoyl]amino]propanoic acid[3][4]
- CAS Number: 4950-65-6[1][3][5]
- Molecular Formula: C₁₈H₁₇NO₃[1][5][6]
- SMILES: C1=CC=C(C=C1)CC@@H(C(=O)O)NC(=O)/C=C/C2=CC=CC=C2[3]
- InChI Key: YFHVCODMDZNZEA-PCUGXKRQSA-N[3][4]

1.2. Core Structural Features

The molecule is composed of three primary domains:

- The L-Phenylalanine Core: This provides the chiral center (S-configuration at the α -carbon), a carboxylic acid group, and a benzyl side chain. The stereochemistry is critical for specific interactions with biological targets like enzymes and receptors.
- The trans-Cinnamoyl Moiety: This group, derived from trans-cinnamic acid, features a phenyl ring connected to a propenoic acid residue via a trans (E)-configured double bond. This conjugated system is relatively planar and hydrophobic, contributing to potential π - π stacking interactions and membrane permeability.
- The Amide Bond: A stable amide linkage covalently joins the amino group of L-phenylalanine to the carboxyl group of trans-cinnamic acid. This bond is resistant to hydrolysis under physiological conditions, providing metabolic stability.

1.3. Structural Diagram



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Simplified schematic of **trans-Cinnamoyl-phe-OH**.

Physicochemical Properties

A thorough understanding of the molecule's physical and chemical properties is essential for its handling, formulation, and application in experimental settings.

Property	Value	Source(s)
Molecular Weight	295.33 g/mol	[1][5]
Appearance	Solid	
Melting Point	158-164 °C or 191-193 °C (Note: Sources vary)	[5][6]
Boiling Point	564.8 ± 50.0 °C (Predicted)	[5]
Density	1.222 ± 0.06 g/cm ³ (Predicted)	[5]
pKa	3.58 ± 0.10 (Predicted, for carboxylic acid)	[5]
Optical Rotation	[α] ²⁴ D = -25.5 ± 2° (c=1 in Methanol)	[6]
Purity (Commercial)	≥95-98%	[2][6]
Storage Conditions	0-8°C or colder; protect from light and moisture	[5][6]

Synthesis and Purification

The synthesis of **trans-Cinnamoyl-phe-OH** is a straightforward application of modern peptide coupling chemistry. The primary strategic consideration is the efficient and clean formation of the amide bond between the two precursor molecules.

3.1. Retrosynthetic Analysis & Strategy

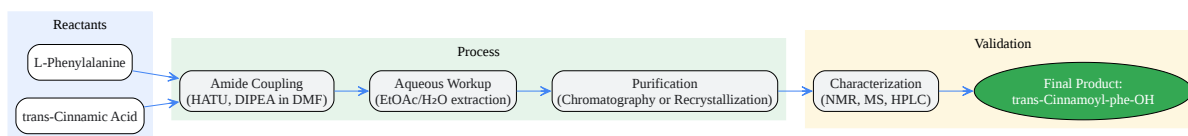
The molecule can be disconnected at the amide bond, revealing L-phenylalanine and trans-cinnamic acid as the starting materials. The key challenge in the forward synthesis is the activation of the carboxylic acid of trans-cinnamic acid to make it susceptible to nucleophilic attack by the amino group of L-phenylalanine, without causing racemization of the chiral center. Standard peptide coupling reagents are ideal for this purpose.

3.2. Detailed Laboratory Synthesis Protocol (Chemical)

This protocol describes a robust method using HATU, a common and efficient coupling reagent.

- **Rationale:** HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) is chosen for its high efficiency, low rate of racemization, and the formation of soluble byproducts, which simplifies purification. DIPEA (N,N-Diisopropylethylamine) is a non-nucleophilic base used to deprotonate the amino acid and neutralize the generated acid.
- **Reactant Preparation:** In a round-bottom flask, dissolve trans-cinnamic acid (1.0 eq) and HATU (1.1 eq) in anhydrous N,N-Dimethylformamide (DMF). Stir the mixture under an inert atmosphere (e.g., nitrogen or argon) for 15-20 minutes at room temperature. This pre-activation step forms the highly reactive OAt-ester of cinnamic acid.
- **Addition of Amino Acid:** In a separate flask, dissolve L-phenylalanine (1.05 eq) in DMF with the aid of DIPEA (2.5 eq).
- **Coupling Reaction:** Slowly add the L-phenylalanine solution to the activated trans-cinnamic acid mixture. Allow the reaction to stir at room temperature for 4-6 hours, or until TLC/LC-MS analysis indicates the consumption of the limiting reagent.
- **Aqueous Workup:** Quench the reaction by adding water. Extract the aqueous phase several times with a suitable organic solvent, such as ethyl acetate. The choice of pH for the aqueous phase can facilitate separation; acidifying slightly (e.g., with 1M HCl) will ensure the product's carboxylic acid is protonated, increasing its solubility in the organic layer.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate in vacuo. The crude product can be purified via flash column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield the pure product.

3.3. Workflow Diagram



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General workflow for chemical synthesis and validation.

3.4. Characterization and Quality Control

To ensure the integrity of the final product, a self-validating system of analytical checks is required:

- HPLC: To assess the purity of the compound, typically aiming for >98%.^[7]
- Mass Spectrometry (MS): To confirm the molecular weight (m/z) matches the expected value for C₁₈H₁₇NO₃.^[7]
- NMR Spectroscopy (¹H and ¹³C): To confirm the chemical structure, including the trans configuration of the double bond (indicated by a large coupling constant, typically ~15-18 Hz, for the vinyl protons) and the integrity of the stereocenter.^[7]

Biological Profile and Applications

trans-Cinnamoyl-phe-OH is not merely a synthetic curiosity; it is a scaffold with demonstrated and potential biological activities.

4.1. Key Research Applications

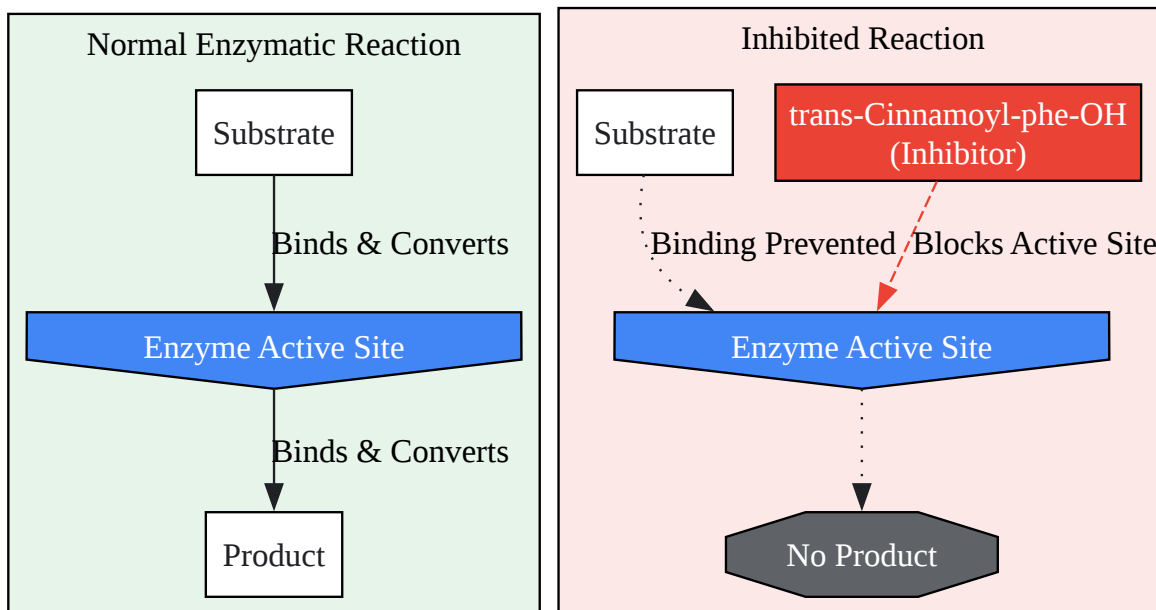
- Neurodegenerative Disease Research: Analogs of this compound have been synthesized and evaluated for their ability to inhibit the aggregation of amyloid β, a key pathological event

in Alzheimer's disease.[3] The rigid, aromatic structure may interfere with the protein-protein interactions necessary for fibril formation.

- **Infectious Disease Research:** The molecule has been used as a scaffold in the development of inhibitors against *Mycobacterium tuberculosis*, the causative agent of tuberculosis.[3]
- **Anti-Neuroinflammatory Agents:** Related structures are being investigated for their potential to mitigate neuroinflammation, a process implicated in numerous CNS disorders.[3]
- **Pharmaceutical and Cosmeceutical Development:** Due to its structural similarity to natural peptides and its antioxidant properties, it is explored in drug delivery systems and as an anti-aging ingredient in skincare formulations designed to improve skin elasticity.[6]
- **Flavor Science:** The compound has been identified as a flavor enhancer, capable of significantly increasing the perceived intensity of sourness, umami, and saltiness in food products.[7]
- **Agricultural Chemistry:** It is also being investigated as a potential eco-friendly pesticide.[6]

4.2. Conceptual Mechanism of Action: Enzyme Inhibition

Many applications of **trans-Cinnamoyl-phe-OH** involve its interaction with enzymes. As a competitive inhibitor, the molecule might bind to the active site of an enzyme, preventing the natural substrate from binding and thus halting the catalytic reaction. The phenylalanine portion can mimic natural amino acid substrates, while the cinnamoyl group can form hydrophobic or π -stacking interactions within the binding pocket.



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Conceptual model of competitive enzyme inhibition.

Experimental Protocol: In Vitro Enzyme Inhibition Assay

To quantitatively assess the inhibitory potential of **trans-Cinnamoyl-phe-OH** against a target enzyme, a dose-response assay is typically performed to determine the half-maximal inhibitory concentration (IC_{50}).

- **Materials:** Target enzyme, substrate, assay buffer, 96-well microplate, microplate reader, and **trans-Cinnamoyl-phe-OH**.
- **Stock Solution Preparation:** Prepare a high-concentration stock solution of **trans-Cinnamoyl-phe-OH** (e.g., 10 mM) in a suitable solvent like DMSO.
- **Serial Dilution:** Perform serial dilutions of the stock solution in assay buffer to create a range of inhibitor concentrations (e.g., from 100 μ M to 1 nM). Include a vehicle control (DMSO only) and a positive control inhibitor if available.

- Assay Procedure:
 - To each well of the microplate, add the assay buffer.
 - Add the serially diluted inhibitor solutions to the appropriate wells.
 - Add a fixed amount of the target enzyme to each well and incubate for a pre-determined time (e.g., 15 minutes) to allow for inhibitor binding.
 - Initiate the reaction by adding a fixed concentration of the substrate.
 - Monitor the reaction progress over time using a microplate reader (e.g., by measuring absorbance or fluorescence of the product).
- Data Analysis:
 - Calculate the initial reaction rate for each inhibitor concentration.
 - Normalize the rates relative to the vehicle control (0% inhibition) and a no-enzyme control (100% inhibition).
 - Plot the percent inhibition versus the logarithm of the inhibitor concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC_{50} value.

Conclusion

trans-Cinnamoyl-L-phenylalanine is a well-defined, synthetically accessible molecule with a rich and expanding profile of applications. Its value lies in its hybrid structure, which marries the chirality and functionality of an amino acid with the bioactivity of a natural phenylpropanoid. For researchers in drug discovery, materials science, and food chemistry, it represents a validated starting point for developing novel inhibitors, functional materials, and additives. The protocols and data presented in this guide offer a solid foundation for harnessing the potential of this versatile chemical entity.

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